

Essential Safety and Operational Protocols for Handling MDL-29951

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Compound of Interest

Compound Name: MDL-29951

Cat. No.: B1676114

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For Researchers, Scientists, and Drug Development Professionals: A Guide to the Safe Handling, Storage, and Disposal of **MDL-29951**.

This document provides crucial safety and logistical information for the handling of **MDL-29951**, a potent and selective antagonist at the glycine-NMDA site. Given that this compound is intended for research use only, adherence to strict laboratory safety protocols is paramount to ensure the well-being of all personnel.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **MDL-29951** is provided below. This information is essential for safe handling, storage, and experimental planning.

Property	Value
Chemical Name	2-Carboxy-4,6-dichloro-1H-indole-3-propanoic acid[1]
CAS Number	130798-51-5[1]
Molecular Formula	C ₁₂ H ₉ Cl ₂ NO ₄ [1]
Molecular Weight	302.11 g/mol [2]
Appearance	Solid powder[2]
Purity	≥98%
Solubility	Soluble in DMSO[2]
Storage	Short term (days to weeks): 0 - 4°C, dry and dark. Long term (months to years): -20°C.[2]

Personal Protective Equipment (PPE)

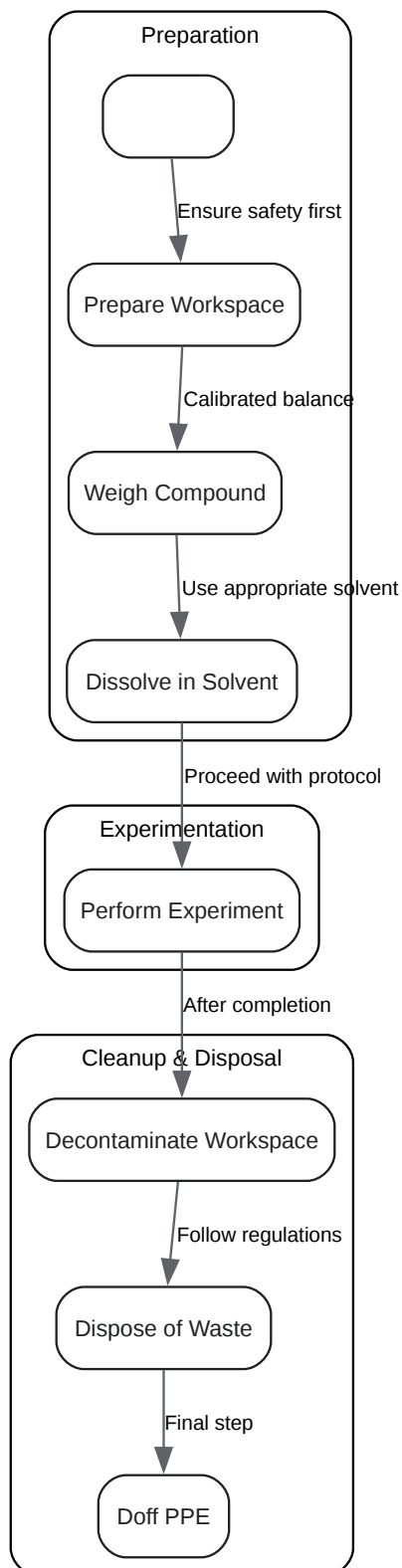
Due to the limited availability of comprehensive toxicological data, a precautionary approach is recommended when handling **MDL-29951**. The following personal protective equipment should be considered standard for all procedures involving this compound.

PPE Category	Recommended Equipment
Hand Protection	Chemical-resistant gloves (e.g., nitrile)
Eye Protection	Safety glasses with side shields or goggles
Body Protection	Laboratory coat
Respiratory Protection	Use in a well-ventilated area. If aerosolization is possible, a fume hood should be utilized.

Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for the safe handling of **MDL-29951** in a laboratory setting. Adherence to this workflow is critical to minimize exposure and

ensure data integrity.

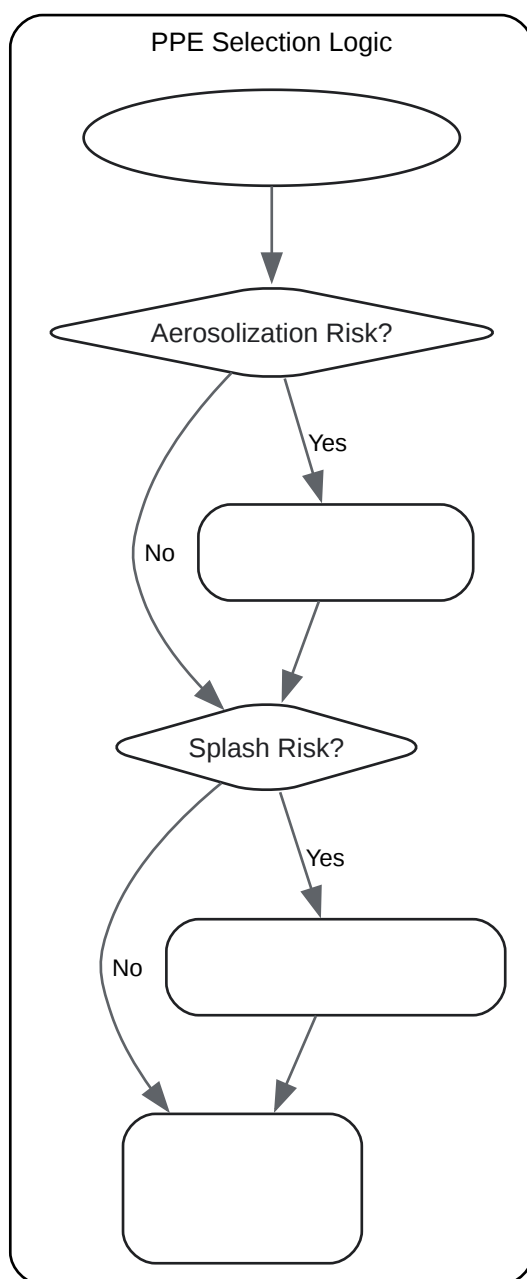


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Figure 1. A standardized workflow for the safe laboratory handling of **MDL-29951**.

PPE Selection Logic

The selection of appropriate personal protective equipment is a critical step that depends on the specifics of the experimental procedure. The following diagram illustrates the decision-making process for PPE selection based on the potential for exposure.



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Figure 2. Decision-making diagram for selecting appropriate PPE based on procedural risks.

Operational and Disposal Plan

Storage: As a solid, **MDL-29951** should be stored in a cool, dry, and dark place. For short-term storage, 0-4°C is recommended, while -20°C is suitable for long-term storage to maintain stability.^[2] Solutions of **MDL-29951** in DMSO can be stored at -20°C for the long term.

Handling:

- **Engineering Controls:** All handling of the solid compound and preparation of solutions should be conducted in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation risk.
- **Personal Protective Equipment:** Always wear the appropriate PPE as outlined in the table and diagrams above.
- **Contamination Prevention:** Avoid direct contact with the skin, eyes, and clothing. Do not eat, drink, or smoke in areas where the compound is handled.

Disposal: **MDL-29951** is intended for research purposes only, and specific disposal guidelines are not readily available. Therefore, all waste containing this compound, including empty containers, unused material, and contaminated lab supplies, should be treated as hazardous chemical waste.

- **Waste Collection:** Collect all waste in clearly labeled, sealed containers.
- **Regulatory Compliance:** Dispose of the chemical waste in accordance with all applicable federal, state, and local environmental regulations. Consult with your institution's Environmental Health and Safety (EHS) department for specific guidance on chemical waste disposal procedures.
- **Do Not:** Do not dispose of **MDL-29951** down the drain or in the regular trash.

By adhering to these safety protocols and operational plans, researchers can minimize risks and ensure a safe laboratory environment when working with **MDL-29951**.

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References

- 1. caymanchem.com [caymanchem.com]
- 2. medkoo.com [medkoo.com]
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